

Technical Guide: Solubility of Diammonium Succinate in Organic Solvents

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Compound of Interest

Compound Name: *Diammonium succinate*

Cat. No.: *B1195312*

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Executive Summary

Diammonium succinate, the diammonium salt of succinic acid, is a compound of interest in various chemical and pharmaceutical applications. Understanding its solubility in different organic solvents is crucial for process design, purification, crystallization, and formulation development. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for solubility determination, and the underlying principles governing the solubility of this compound. Due to a notable scarcity of published quantitative solubility data for **diammonium succinate** in common organic solvents, this guide also equips researchers with the methodology to determine these values experimentally.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals limited publicly available quantitative data on the solubility of **diammonium succinate** in a broad range of organic solvents. The majority of references describe it as soluble in water without providing specific numerical values for organic media.

One available data point is for its solubility in Dimethyl Sulfoxide (DMSO).

Table 1: Quantitative Solubility of **Diammonium Succinate** in an Organic Solvent

Solvent	Temperature (°C)	Solubility (mg/mL)	Molarity (mM)	Method
Dimethyl Sulfoxide (DMSO)	Not Specified (Assumed Room Temperature)	5	32.86	Not Specified

Note: The solubility in DMSO may be enhanced by ultrasonication and heating to 60°C. The hygroscopic nature of DMSO can significantly impact solubility; therefore, the use of newly opened DMSO is recommended.

The lack of comprehensive data highlights a significant knowledge gap and underscores the importance of experimental determination for specific applications.

Experimental Protocol: Determination of Equilibrium Solubility

The following protocol details the widely accepted shake-flask method, a reliable technique for determining the equilibrium solubility of a solid compound like **diammonium succinate** in an organic solvent. This can be followed by gravimetric analysis or a more sensitive analytical technique like High-Performance Liquid Chromatography (HPLC) for quantification.

Materials and Equipment

- **Diammonium Succinate** (high purity)
- Selected Organic Solvents (e.g., methanol, ethanol, acetone, etc., analytical grade)
- Sealed, temperature-controlled glass vials or flasks
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE, with a pore size of 0.22 µm or 0.45 µm)

- Volumetric flasks and pipettes
- Evaporating dish or watch glass (for gravimetric analysis)
- Drying oven (for gravimetric analysis)
- HPLC system (for chromatographic analysis)

Step-by-Step Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **diammonium succinate** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid at the end of the equilibration period is essential to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a shaker or on a stirrer with controlled temperature.
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vial.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette, and filter it through a syringe filter to remove any remaining solid particles.
- Quantification of the Solute:
 - Gravimetric Method:
 - Accurately weigh a pre-dried evaporating dish or watch glass.
 - Dispense a known volume or weight of the clear filtrate into the dish.

- Evaporate the solvent in a drying oven at a temperature below the decomposition point of **diammonium succinate** until a constant weight of the dried solute is achieved.
- Calculate the solubility based on the mass of the dried solute and the volume or mass of the solvent used.
- HPLC Method:
 - Prepare a series of standard solutions of **diammonium succinate** of known concentrations in the chosen solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC system and plotting the peak area against concentration.
 - Inject a known volume of the filtered, saturated solution into the HPLC system.
 - Determine the concentration of **diammonium succinate** in the sample by comparing its peak area to the calibration curve.
- Data Reporting:
 - Report the solubility in appropriate units, such as mg/mL, g/100g of solvent, or mol/L, and specify the temperature at which the measurement was conducted.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

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